

Solubility and Formulation Data for FSI-TN42

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Compound Focus: **Fsi-TN42**

Cat. No.: S14634475

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The table below summarizes the key quantitative data for handling **FSI-TN42**.

Parameter	Specification	Reference
Molecular Weight	492.44 g/mol	[1] [2]
CAS Number	2445840-25-3	[1] [2]
Solubility in DMSO	~200 mg/mL (~406.14 mM); may require sonication	[1] [2]
Recommended Oral Formulation	5 mg/mL in 10% DMSO + 90% Corn Oil (sequential addition)	[1] [2]
Stock Solution Stability	-80°C for 6 months; -20°C for 1 month	[1] [2]

Detailed Protocol: Preparing **FSI-TN42** in DMSO and Corn Oil for Oral Administration

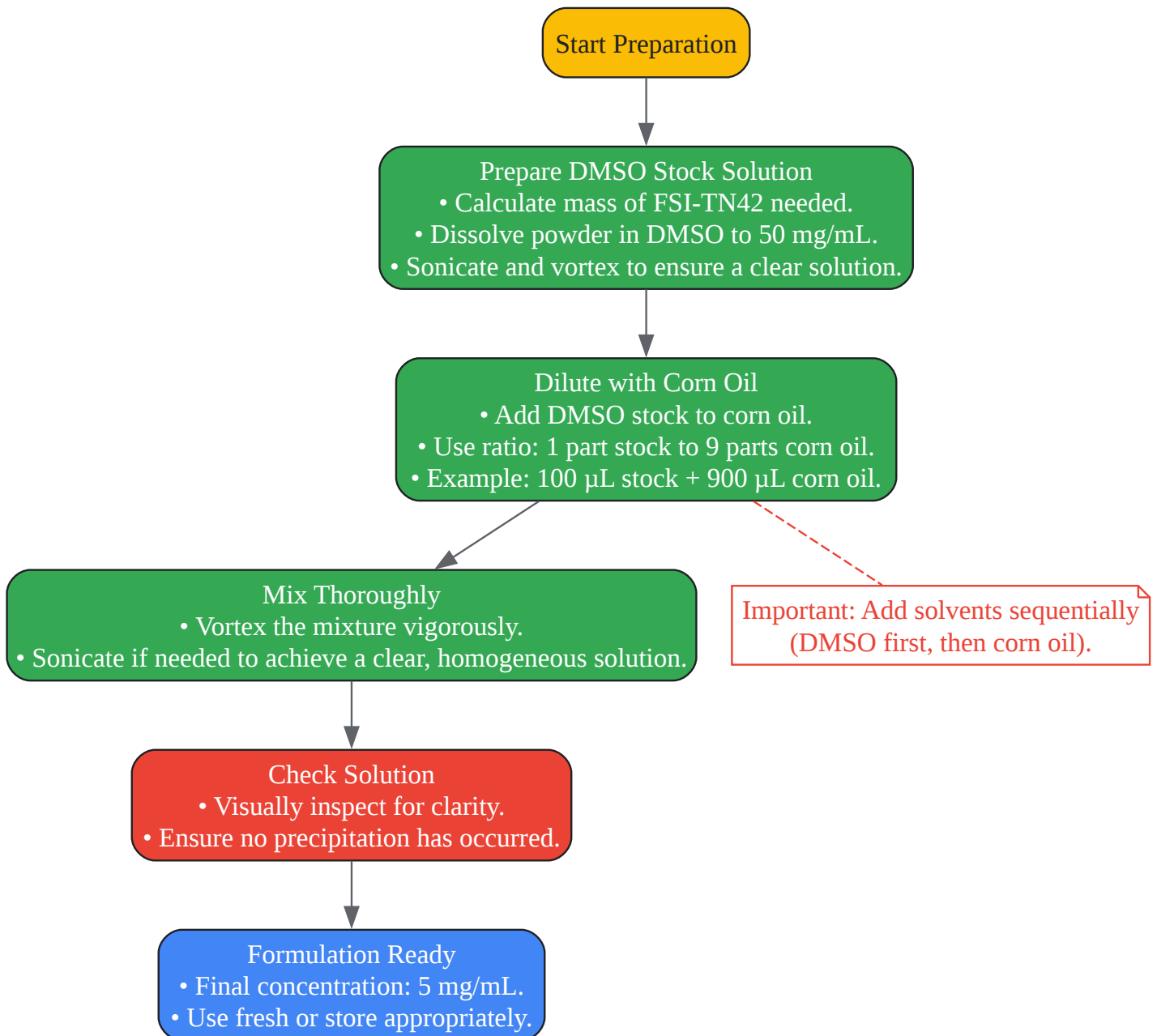
This protocol describes how to prepare a stable and clear formulation of **FSI-TN42** at 5 mg/mL for oral gavage studies in mice.

1. Materials and Equipment

- FSI-TN42** (solid powder)

- Anhydrous DMSO (newly opened is recommended due to its hygroscopic nature [1])
- Corn Oil (e.g., HY-Y1888 from MedChemExpress [3])
- Analytical balance
- Vortex mixer
- Ultrasonic bath (sonicator)
- Micropipettes and sterile tips
- Sterile vials for solution storage

2. Step-by-Step Procedure



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3. Dosing and Administration

- The final formulation (5 mg/mL in 10% DMSO/90% Corn Oil) is suitable for oral gavage in mice [1] [2].
- A standard dosing volume is often 10 mL per kg of body weight, but this should be optimized based on the study design.

- **Fresh preparation is strongly recommended** for in vivo studies to ensure stability and consistency [1] [3].

Critical Experimental Considerations

- **Vehicle Biological Effects:** Corn oil, DMSO, and other common vehicles are not biologically inert. A 2023 study demonstrated that prenatal exposure to conventional doses of these vehicles in mice can affect fetal physical development and multi-organ functions [4]. **It is critical to include a control group that receives the vehicle alone** (10% DMSO/90% corn oil) to account for these potential effects in your experimental results.
- **Prioritize Oral Administration:** While sometimes used intraperitoneally (IP), corn oil is **more recommended for gavage administration** [3]. IP injection of oil can cause local inflammation and depletion of resident peritoneal macrophages, potentially confounding your results [3].
- **Handling and Storage:**
 - **DMSO Stock:** Aliquot and store at -80°C for long-term stability (up to 6 months). Avoid repeated freeze-thaw cycles [1].
 - **Corn Oil:** To prevent contamination, it is good practice to aliquot and store corn oil. Thaw and use fresh aliquots for each formulation preparation [3].

Conclusion

The 10% DMSO/90% corn oil formulation provides a reliable method for the oral delivery of the lipophilic compound **FSI-TN42** in rodent models. By strictly adhering to the sequential preparation protocol and accounting for vehicle-specific biological effects through proper control groups, researchers can ensure the reliability and interpretability of their data.

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References

1. FSI-TN42 (N42) | ALDH1A1 Inhibitor [medchemexpress.com]
2. FSI-TN42 (N42) | ALDH | 2445840-25-3 [invivochem.com]
3. Corn oil | Biochemical Assay Reagent [medchemexpress.com]
4. Prenatal exposure to corn oil, CMC-Na or DMSO affects ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Solubility and Formulation Data for FSI-TN42]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b14634475#fsi-tn42-solubility-dmso-corn-oil>]

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